

Cyhalodiamide: A Technical Guide to its Discovery, Synthesis, and Mechanism of Action

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Compound of Interest

Compound Name: *Cyhalodiamide*

Cat. No.: *B1471301*

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Abstract

Cyhalodiamide (ZJ4042) is a novel phthalic diamide insecticide demonstrating high efficacy against a range of lepidopteran pests. Developed by the Zhejiang Research Institute of Chemical Industry, Ltd., its unique mode of action, targeting insect ryanodine receptors, offers a valuable tool for integrated pest management and resistance management strategies. This technical guide provides a comprehensive overview of the discovery, synthesis, mechanism of action, biological activity, and analytical methodologies related to **Cyhalodiamide**. Detailed experimental protocols and visualizations of key pathways are included to support further research and development in this area.

Discovery and Chemical Profile

Cyhalodiamide is a synthetic dicarboxylic acid diamide insecticide developed in China. It is the result of efforts to identify new active ingredients for the control of economically important agricultural pests.

Chemical and Physical Properties

The chemical structure and properties of **Cyhalodiamide** are summarized in the table below. It is characterized by a complex structure that includes amide and nitrile functional groups.

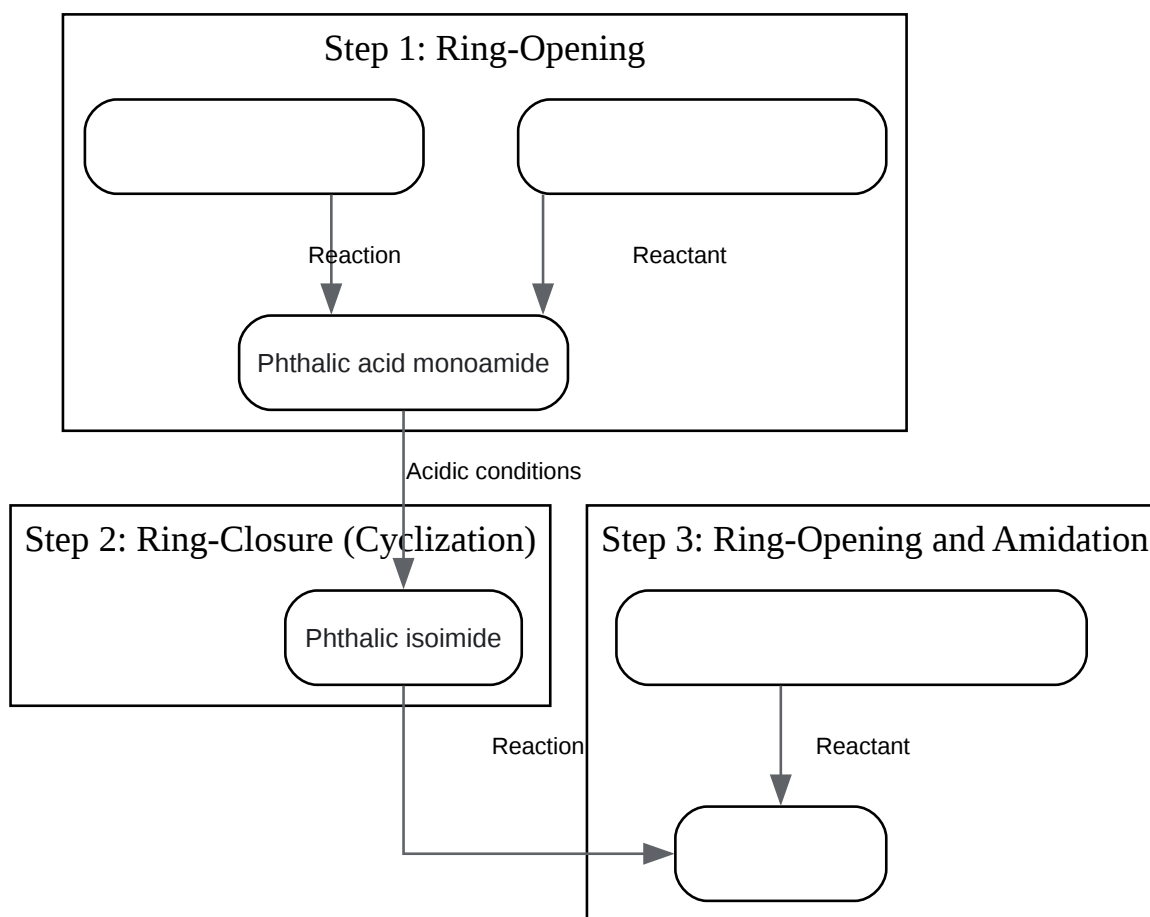
Property	Value	Source
IUPAC Name	3-chloro-N2-(1-cyano-1-methylethyl)-N1-[4-(1,2,2,2-tetrafluoro-1-(trifluoromethyl)ethyl)-2-methylphenyl]phthalamide	ChemicalBook
CAS Number	1262605-53-7	PubChem
Molecular Formula	C ₂₂ H ₁₇ ClF ₇ N ₃ O ₂	PubChem
Molecular Weight	523.8 g/mol	PubChem
Appearance	Not specified (likely solid)	-
Boiling Point	469.1 °C (predicted)	Unspecified
Density	~1.4 g/cm ³ (predicted)	Unspecified
Water Solubility	Low	AERU
Volatility	Non-volatile	AERU

Synthesis of Cyhalodiamide

The synthesis of **Cyhalodiamide** is achieved through a multi-step process involving ring-opening and ring-closure reactions.

Synthetic Pathway

The general synthetic route involves a three-step sequence starting from 3-chlorophthalic anhydride. This pathway is efficient and allows for the construction of the complex diamide structure.



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Caption: Synthetic workflow for **Cyhalodiamide**.

Experimental Protocol for Synthesis

The following protocol is a generalized representation of the synthesis of **Cyhalodiamide** based on available literature.

- Step 1: Formation of Phthalic Acid Monoamide
 - 3-chlorophthalic anhydride is reacted with 2-amino-2-methylpropionitrile in a suitable solvent.
 - The reaction mixture is stirred at a controlled temperature to facilitate the ring-opening of the anhydride and formation of the phthalic acid monoamide intermediate.

- The product is isolated and purified.
- Step 2: Cyclization to Phthalic Isoimide
 - The phthalic acid monoamide derivative is treated under acidic conditions.
 - This promotes intramolecular cyclization to form the phthalic isoimide.
 - The isoimide is then isolated from the reaction mixture.
- Step 3: Formation of **Cyhalodiamide**
 - The phthalic isoimide is reacted with 2-methyl-4-heptafluoroisopropylaniline.
 - This final ring-opening and amidation step yields **Cyhalodiamide**.
 - The final product is purified using techniques such as column chromatography.

Mechanism of Action

Cyhalodiamide's insecticidal activity stems from its specific interaction with the insect's muscular system.

Signaling Pathway

The primary target of Cyhalod

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